

2,3-Pentanedithiol: A Core Chemical Properties Guide

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Compound of Interest

Compound Name: 2,3-Pentanedithiol

Cat. No.: B15495305

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the fundamental chemical and physical properties of **2,3-Pentanedithiol**. The information compiled herein is intended to serve as a foundational resource for professionals in research and development.

Core Chemical and Physical Properties

2,3-Pentanedithiol, also known as pentane-2,3-dithiol or 2,3-dimercaptopentane, is a sulfur-containing organic compound.^[1] Its core properties are summarized below. It is important to note that much of the publicly available data for this specific compound are estimations, and experimental values are not readily available in the cited literature.

Property	Value	Source
Molecular Formula	C5H12S2	[2][3]
Molecular Weight	136.28 g/mol	[2][4]
IUPAC Name	pentane-2,3-dithiol	[4]
Boiling Point	189.00 to 190.00 °C (at 760 mm Hg, estimated)	[2]
Melting Point	Data not available	
Density	Data not available	
Vapor Pressure	0.776 mmHg at 25 °C (estimated)	[2]
Flash Point	68.10 °C (155.00 °F, estimated)	[2]
Water Solubility	590.9 mg/L at 25 °C (estimated)	[2]
Solubility in Other Solvents	Soluble in alcohol	[2]
Octanol/Water Partition Coefficient (logP)	2.2 (XLogP3-AA estimate)	[4]

Experimental Protocols

Detailed experimental protocols for the determination of the physical and chemical properties of **2,3-Pentanedithiol** are not described in the currently available scientific literature. The values presented in this guide are largely based on computational estimations.

Synthesis

Information regarding specific laboratory synthesis protocols for **2,3-Pentanedithiol** is limited in the public domain. General synthetic routes to analogous dithiol compounds may be adaptable for the preparation of **2,3-Pentanedithiol**.

Biological Activity and Signaling Pathways

As of the date of this publication, there is no readily available information in the scientific literature concerning the biological activity, signaling pathways, or specific experimental workflows involving **2,3-Pentanedithiol**. Therefore, the creation of diagrams to visualize such relationships is not currently possible. This suggests that the compound is either not widely studied for its biological effects or that such research has not been published in publicly accessible domains.

Logical Relationships and Experimental Workflows

Due to the absence of published research on the applications or biological interactions of **2,3-Pentanedithiol**, there are no established logical relationships or experimental workflows to be diagrammed.

The following is a basic representation of the compound's identity.

Figure 1. Basic Identifier for **2,3-Pentanedithiol**

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